

General Disposal Protocol for Research-Grade Compounds

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	JNJ-1930942	
Cat. No.:	B608207	Get Quote

When a specific SDS is unavailable, the following procedural steps, derived from general laboratory safety protocols, should be implemented for the disposal of research compounds like **JNJ-1930942**.

- 1. Classification and Segregation: The first crucial step is to classify the waste.[5] Since **JNJ-1930942** is a biologically active compound, it should be treated as hazardous pharmaceutical waste.[3][6] It is imperative to segregate chemical waste to prevent dangerous reactions.[7] Therefore, **JNJ-1930942** waste should not be mixed with other waste streams like solvents or biological waste unless explicitly permitted by EHS guidelines.[5]
- 2. Proper Labeling and Containment: All containers holding **JNJ-1930942** waste must be clearly and accurately labeled.[7] The label should include the full chemical name, "**JNJ-1930942**," the words "Hazardous Waste," and any known hazard information.[7] Use containers that are in good condition, compatible with the chemical, and can be securely closed to prevent leaks or spills.[7]
- 3. Storage Prior to Disposal: Waste should be stored in a designated, secure area away from general laboratory traffic.[8] This storage area must comply with institutional regulations for hazardous materials. Containers must be kept closed except when adding waste.[7]
- 4. Professional Disposal: Under no circumstances should research chemicals like **JNJ-1930942** be disposed of down the drain or in regular trash.[7] Disposal must be handled by a licensed professional waste disposal service arranged by the institution.[5] Your EHS



Safety Operating Guide

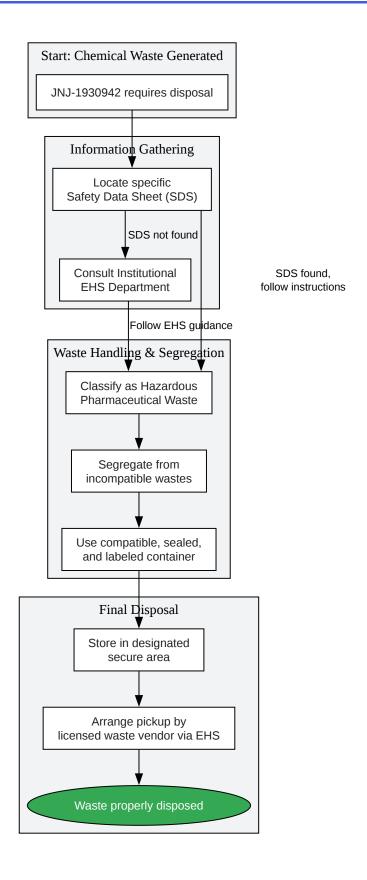
Check Availability & Pricing

department will coordinate the pickup and final disposal, which typically involves incineration for pharmaceutical waste to ensure complete destruction.[2][9]

5. Contaminated Materials: Any materials contaminated with **JNJ-1930942**, such as gloves, paper towels, or glassware, must also be treated as hazardous waste.[7][8] Contaminated labware should be packaged in an appropriate container and labeled as hazardous waste, listing the contaminating chemical.[7] Empty containers that held the compound should be triple-rinsed with a suitable solvent; this rinsate must be collected and treated as hazardous waste.[7][10]

The following diagram outlines the general decision-making workflow for the proper disposal of a research chemical when a specific SDS is not available.





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- 3. Pharmaceutical Waste | Environmental Health and Safety | University of Houston [uh.edu]
- 4. rxdestroyer.com [rxdestroyer.com]
- 5. How to Safely Dispose of Laboratory Waste? | Stericycle UK [stericycle.co.uk]
- 6. Pharmaceutical Drug Waste | Office of Clinical and Research Safety [vumc.org]
- 7. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 8. Laboratory Waste Disposal Safety Protocols | NSTA [nsta.org]
- 9. How to Properly Dispose of Pharmaceutical Products: Methods and Best Practices [gicmd.com]
- 10. Management of Waste Prudent Practices in the Laboratory NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [General Disposal Protocol for Research-Grade Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608207#jnj-1930942-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]





Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com